

Preventing the formation of cis isomers of dibenzylideneacetone

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Compound of Interest

Compound Name: *trans,trans-Dibenzylideneacetone*

Cat. No.: B129372

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Technical Support Center: Dibenzylideneacetone Synthesis

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the synthesis of dibenzylideneacetone (DBA). Our goal is to help you minimize the formation of unwanted cis isomers and reliably produce the desired trans,trans product.

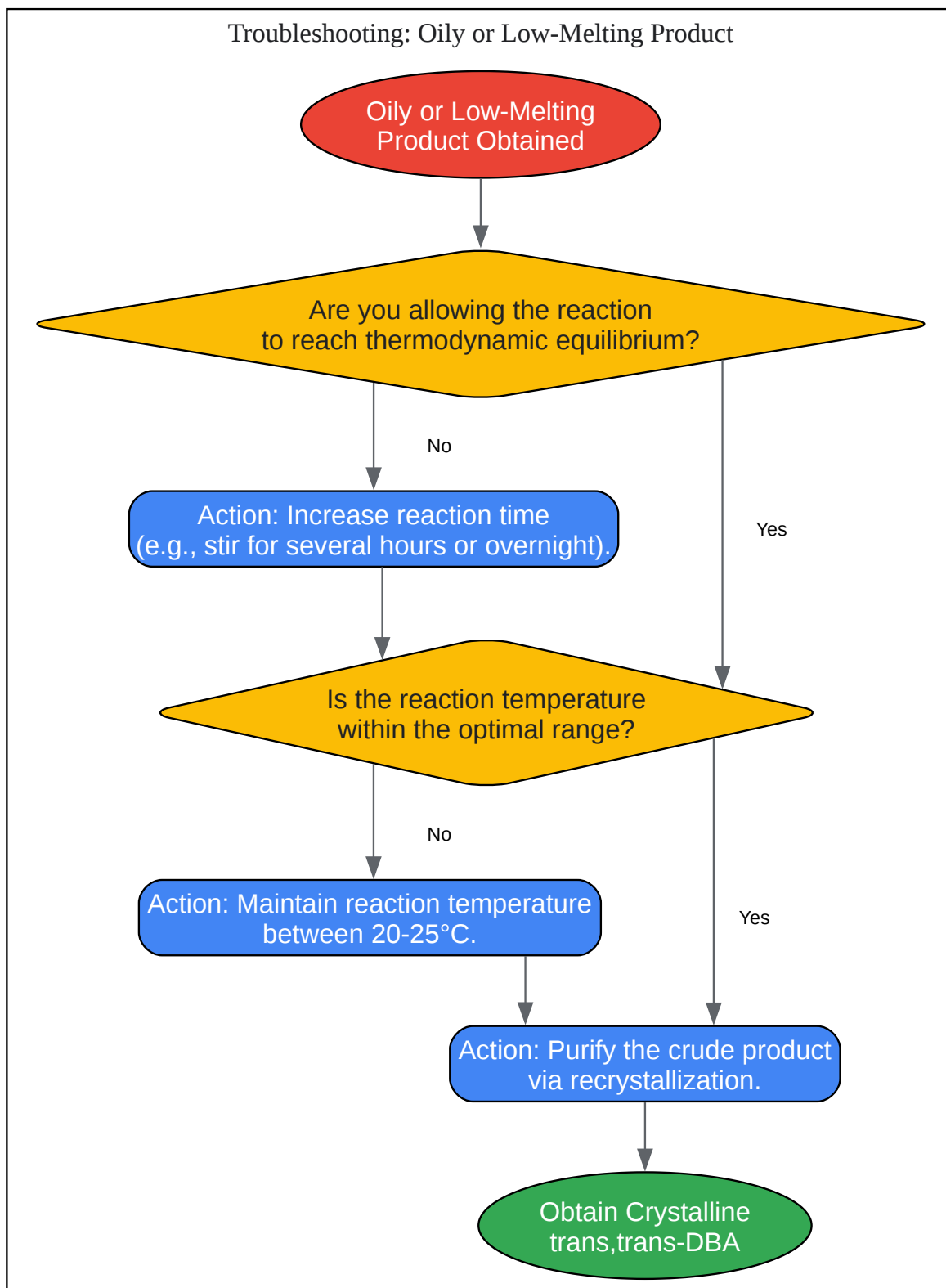
Troubleshooting Guides

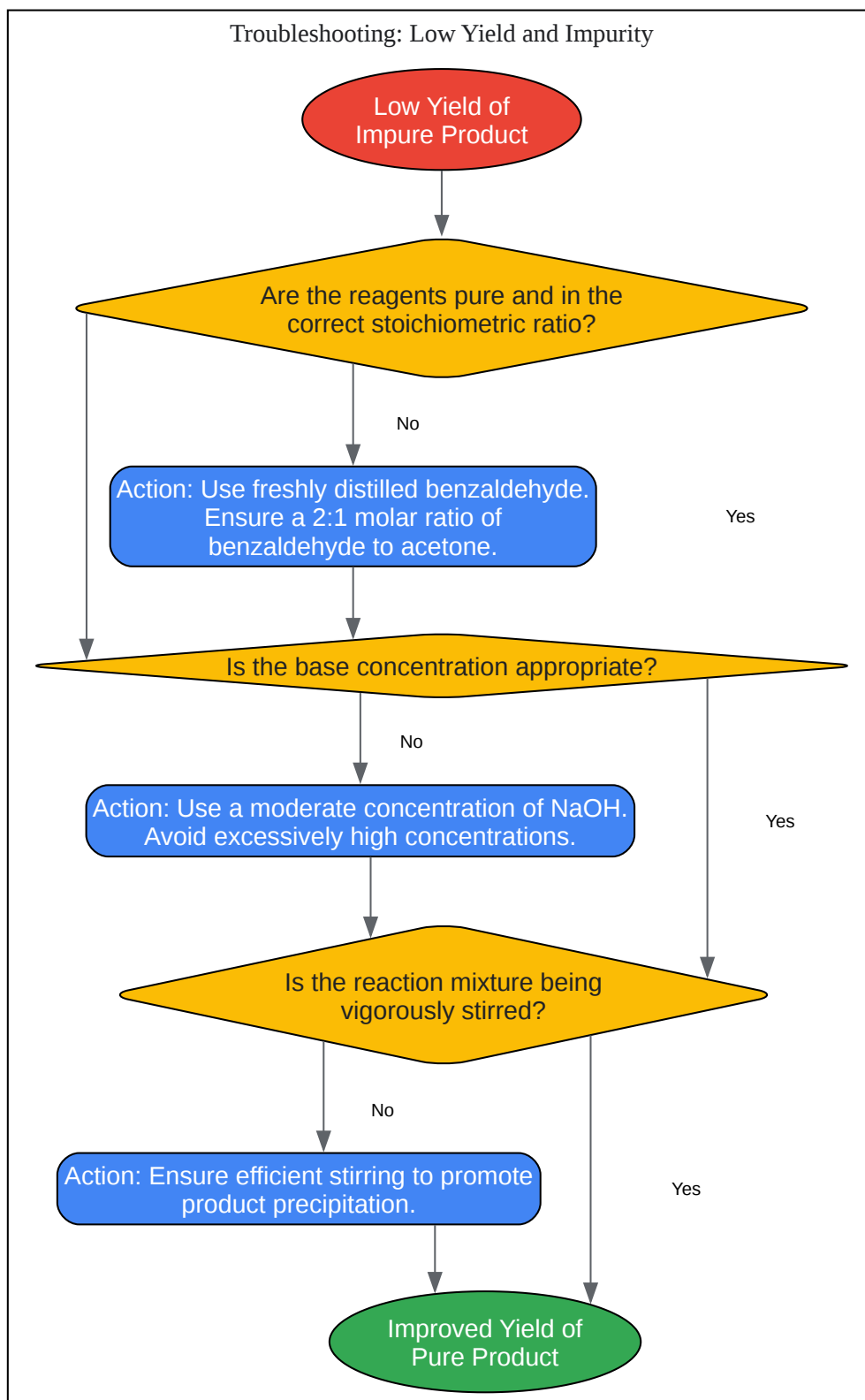
This section addresses specific issues that may arise during the synthesis of dibenzylideneacetone, focusing on preventing the formation of cis isomers.

Issue 1: The final product is an oil or a low-melting solid instead of a crystalline yellow powder.

Possible Cause: You may have a high proportion of the cis,trans or cis,cis isomers in your product mixture. The trans,trans isomer is a crystalline solid with a melting point of 110-112 °C, while the cis,trans isomer is a light yellow crystalline solid melting at 60 °C, and the cis,cis isomer is a yellow oil.^[1]

Solution Workflow:





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References

- 1. researchgate.net [researchgate.net]
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